

N-Butanoyl-DL-homoserine lactone vs N-Butanoyl-L-homoserine lactone activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Butanoyl-DL-homoserine lactone

Cat. No.: S3327615

Get Quote

Compound Comparison at a Glance

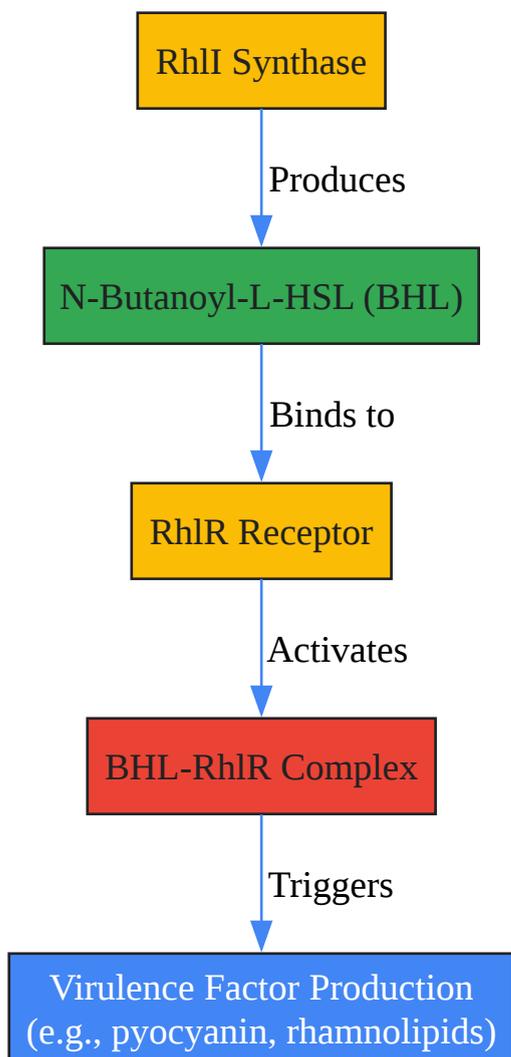
Feature	N-Butanoyl-DL-homoserine lactone (Racemate)	N-Butanoyl-L-homoserine lactone (Enantiopure)
Chemical Structure	Racemic mixture (D-form & L-form) [1] [2]	Enantiopure L-form [3]
CAS Number	98426-48-3 [1] [2]	67605-85-0 [1] [3]
Biological Activity	Intermediate (contains 50% active L-form) [1]	Native, highly active quorum sensing signal [4] [5]
Primary Research Use	General research, method development [1] [2]	Studies requiring native biological activity [4] [3]
Role in Quorum Sensing	Can function as a signal, but with potentially reduced potency	Native activator of the RhIR receptor in <i>P. aeruginosa</i> [4] [5]
ADC Linker Application	Can be used as a cleavable linker for Antibody-Drug Conjugates (ADCs) [1] [2]	Used as a cleavable linker for Antibody-Drug Conjugates (ADCs) [1] [3]

Biological Activity and Key Experiments

The core difference in activity stems from the stereochemistry of the homoserine lactone moiety. In *Pseudomonas aeruginosa*, the LuxR-type receptor **RhlR is highly specific for the L-form** of its native signal, N-butanoyl-L-homoserine lactone [4] [5].

- **The L-Form is the Native Signal:** N-Butanoyl-L-homoserine lactone (BHL) is produced by the RhlI synthase and binds to the RhlR receptor. This BHL-RhlR complex then activates the transcription of genes controlling virulence factors like **pyocyanin** and **rhamnolipids** [5].
- **The D-Form is Inactive:** The D-enantiomer present in the racemic DL-mixture does not effectively bind to or activate the RhlR receptor [5].
- **Potency of Agonists:** Structure-activity relationship (SAR) studies show that even small modifications to the native L-BHL structure can drastically reduce potency. Researchers have identified synthetic agonists with about **10-fold higher potency** than native BHL, underscoring the receptor's specificity [4] [5].

The following diagram illustrates the key role of the L-form in the quorum sensing pathway of *Pseudomonas aeruginosa*:



[Click to download full resolution via product page](#)

Experimental Protocols for Analysis

A standard method for detecting and quantifying these compounds, including the racemic DL-mixture, from bacterial culture supernatants uses **Ultra-Performance Liquid Chromatography coupled with Mass Spectrometry (UPLC-MS)** [6]. The racemic DL-mixture is often used as a standard in such analytical protocols.

- **Sample Preparation:** Bacterial cultures are centrifuged, and the supernatant is filtered. Metabolites are extracted with an equal amount of sodium acetate, vortexed for maximum extraction, and the separated layers are freeze-dried. The dried extracts are treated with acidic methanol for derivatization [6].

- **UPLC-MS Analysis:**

- **Column:** Thermo Hypersil gold C18 column (2.1 × 100 mm, 1.9 μm).
- **Mobile Phase:** (A) 0.1% formic acid in water; (B) 0.1% formic acid in acetonitrile.
- **Gradient:** Starts at 10% B, increasing to 99% B over several minutes.
- **Detection:** Electrospray Ionization (ESI) in positive polarity mode.
- **Quantification:** Concentrations of AHLs in samples are determined by comparing them to a standard curve constructed from serially diluted pure standards, such as **N-butanoyl-dl-homoserine lactone** [6].

Research Use Guidance

- **Choose N-Butanoyl-DL-homoserine lactone if:** Your work involves **method development** (e.g., optimizing analytical detection), **screening for AHL-degrading enzymes**, or other experiments where the **cost-effectiveness** of the racemate is a primary concern, and reduced biological potency is acceptable [6] [7].
- **Choose N-Butanoyl-L-homoserine lactone if:** You are conducting **mechanistic studies** on quorum sensing, investigating **RhlR receptor pharmacology**, or performing **virulence assays** where the use of the native, highly potent signal is critical for accurate biological results [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - N - Butanoyl - DL | quorum sensing... | InvivoChem homoserine lactone [invivochem.com]
2. N-Butanoyl-DL-homoserine lactone ((Rac)-C4-HSL) [medchemexpress.com]
3. N-Butanoyl-L-homoserine lactone | Antibacterial [targetmol.com]
4. Structure-Function Analyses of the N-Butanoyl L-Homoserine ... [pubmed.ncbi.nlm.nih.gov]
5. Structure-function analyses of the N-butanoyl L ... [pmc.ncbi.nlm.nih.gov]
6. Determination of Acyl homoserine lactones and alkyl quinolones ... [bio-protocol.org]
7. Utilization of Acyl-Homoserine Lactone Quorum Signals for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [N-Butanoyl-DL-homoserine lactone vs N-Butanoyl-L-homoserine lactone activity]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b3327615#n-butanoyl-dl-homoserine-lactone-vs-n-butanoyl-l-homoserine-lactone-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com